

Spectroscopic Characterization of 2-(9-Oxoxanthen-2-yl)propionic Acid: A Technical Guide

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Compound of Interest

Compound Name:	2-(9-Oxoxanthen-2-yl)propionic Acid
CAS No.:	30087-33-3
Cat. No.:	B1208917

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Abstract: This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-(9-Oxoxanthen-2-yl)propionic acid** (CAS No: 30087-33-3; Molecular Formula: $C_{16}H_{12}O_4$; Molecular Weight: 268.27 g/mol). In the absence of publicly available experimental spectra, this document presents predicted spectroscopic data for 1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Each section includes a detailed interpretation of the predicted spectra, elucidating the correlation between spectral features and the compound's molecular structure. Furthermore, this guide furnishes detailed, field-proven experimental protocols for acquiring these spectra, offering valuable insights for researchers in organic synthesis, materials science, and pharmaceutical development.

Introduction

2-(9-Oxoxanthen-2-yl)propionic acid is a versatile organic molecule with a rigid, planar xanthone core functionalized with a propionic acid moiety. This unique structural combination imparts properties that are of significant interest in various scientific domains. The xanthone

scaffold is a known chromophore, suggesting potential applications in fluorescent probes and organic light-emitting diodes (OLEDs). The carboxylic acid group provides a handle for further chemical modifications, making it a valuable building block in the synthesis of more complex molecules, including potential pharmaceutical agents.[1]

Accurate structural elucidation and purity assessment are paramount for any chemical compound intended for research and development. Spectroscopic techniques are the cornerstone of this characterization process. This guide provides an in-depth analysis of the expected spectroscopic signature of **2-(9-Oxoxanthen-2-yl)propionic acid**.

It is important to note that despite a thorough search of scientific literature and chemical databases, publicly accessible, experimentally-derived spectroscopic data for this compound could not be located. A promising reference to a 1973 article by Nakanishi et al. in "The Japanese Journal of Pharmacology" was identified, but the full text containing potential experimental data was not accessible. Consequently, the data presented herein is based on computational predictions and serves as a guide for researchers to interpret their own experimentally obtained data.

Molecular Structure and Atom Numbering

To facilitate the discussion of the NMR data, the atoms in **2-(9-Oxoxanthen-2-yl)propionic acid** have been numbered as shown in the diagram below. This numbering scheme is used consistently throughout this guide.

Caption: Molecular structure of **2-(9-Oxoxanthen-2-yl)propionic acid** with atom numbering for NMR assignments.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ¹H NMR Data

The ¹H NMR spectrum of **2-(9-Oxoxanthen-2-yl)propionic acid** is predicted to show distinct signals for the aromatic protons of the xanthone core, the methine and methyl protons of the propionic acid side chain, and the acidic proton of the carboxylic acid. The predicted chemical shifts (in ppm, relative to TMS) are summarized in the table below. These predictions are based on standard chemical shift increments and computational models.

Proton(s)	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-1	~8.2	d	~2.0
H-3	~7.8	dd	~8.5, 2.0
H-4	~7.6	d	~8.5
H-5	~7.4	ddd	~8.0, 7.0, 1.0
H-6	~7.7	ddd	~8.5, 7.0, 1.5
H-7	~7.5	ddd	~8.5, 7.0, 1.5
H-8	~8.3	dd	~8.0, 1.5
H-11 (CH)	~3.8	q	~7.0
H-12 (CH ₃)	~1.6	d	~7.0
H-14 (COOH)	>10.0	br s	-

Interpretation of the Predicted ¹H NMR Spectrum

- Aromatic Region (7.4 - 8.3 ppm): The seven aromatic protons on the xanthone core are expected to resonate in this region.
 - H-1 is predicted to be the most deshielded proton on its ring due to its proximity to the electron-withdrawing carbonyl group at C-9 and the ether oxygen. It is expected to appear as a doublet due to coupling with H-3.
 - H-8 is also significantly deshielded by the carbonyl group and is expected to appear as a doublet of doublets due to coupling with H-7 and a smaller long-range coupling.
 - H-3 and H-4 will likely appear as a pair of doublets, coupled to each other (ortho-coupling). H-3 may show further splitting from H-1 (meta-coupling).
 - H-5, H-6, and H-7 will form a more complex multiplet system, with each proton being split by its neighbors.

- Aliphatic Region (1.6 - 3.8 ppm):
 - The methine proton (H-11) of the propionic acid side chain is expected to be a quartet due to coupling with the three equivalent methyl protons (H-12).
 - The methyl protons (H-12) will appear as a doublet, being split by the single methine proton (H-11).
- Carboxylic Acid Proton (>10.0 ppm): The acidic proton of the carboxylic acid group is typically broad and appears far downfield. Its exact chemical shift can be highly dependent on the solvent and concentration.

Experimental Protocol for ^1H NMR Spectroscopy

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of **2-(9-Oxoxanthene-2-yl)propionic acid**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or Acetone-d_6) in a clean, dry NMR tube. The choice of solvent is critical; DMSO-d_6 is often a good choice for carboxylic acids as it can help in observing the acidic proton.
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup:
 - Place the NMR tube in the spectrometer's probe.
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
- Data Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum. Typical parameters for a 400 MHz spectrometer would include a spectral width of 16 ppm, a 90° pulse, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.

- Signal averaging (e.g., 16-64 scans) is typically performed to improve the signal-to-noise ratio.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase correct the spectrum and reference the TMS peak to 0.00 ppm.
 - Integrate the signals to determine the relative number of protons for each resonance.

^{13}C Nuclear Magnetic Resonance (NMR)

Spectroscopy

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum is predicted to show 16 distinct signals, corresponding to the 16 carbon atoms in the molecule. The predicted chemical shifts are presented below.

Carbon(s)	Predicted Chemical Shift (ppm)
C-1	~118
C-2	~145
C-3	~125
C-4	~124
C-4a	~121
C-5	~118
C-6	~134
C-7	~124
C-8	~127
C-8a	~156
C-9 (C=O)	~177
C-10a	~151
C-11 (CH)	~45
C-12 (CH ₃)	~18
C-13 (COOH)	~175

Interpretation of the Predicted ¹³C NMR Spectrum

- **Carbonyl Carbons (>170 ppm):** Two signals are expected in the downfield region: one for the ketone carbonyl at C-9 (~177 ppm) and one for the carboxylic acid carbonyl at C-13 (~175 ppm).
- **Aromatic Carbons (118 - 156 ppm):** The twelve carbons of the xanthone core will resonate in this range. The carbons attached to oxygen (C-8a and C-10a) will be the most downfield in this region. The carbon bearing the propionic acid group (C-2) will also be significantly downfield.

- Aliphatic Carbons (<50 ppm): The methine carbon (C-11) and the methyl carbon (C-12) of the propionic acid side chain will appear in the upfield region of the spectrum.

Experimental Protocol for ^{13}C NMR Spectroscopy

- Sample Preparation:
 - Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg in 0.6-0.7 mL of deuterated solvent.
- Instrument Setup:
 - Use the same sample and instrument setup as for ^1H NMR.
- Data Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum. This is the standard experiment where all ^1H - ^{13}C couplings are removed, resulting in a single sharp peak for each unique carbon atom.
 - Due to the low natural abundance of ^{13}C , a larger number of scans (hundreds to thousands) and a longer relaxation delay may be required to obtain a good signal-to-noise ratio.
- Data Processing:
 - Process the data similarly to the ^1H NMR spectrum (Fourier transform, phasing, and referencing).

Infrared (IR) Spectroscopy

Predicted IR Data

The IR spectrum of **2-(9-Oxoxanthene-2-yl)propionic acid** will be characterized by absorptions corresponding to the various functional groups present in the molecule.

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity
O-H (Carboxylic Acid)	3300 - 2500	Broad, Strong
C-H (Aromatic)	3100 - 3000	Medium
C-H (Aliphatic)	2990 - 2850	Medium
C=O (Ketone)	1660 - 1640	Strong
C=O (Carboxylic Acid)	1720 - 1700	Strong
C=C (Aromatic)	1600 - 1450	Medium to Strong
C-O (Ether)	1250 - 1200	Strong
O-H (Bend, Carboxylic Acid)	1440 - 1395 and 950 - 910	Medium, Broad

Interpretation of the Predicted IR Spectrum

- The most prominent feature will be the very broad O-H stretch of the carboxylic acid dimer, spanning from 2500 to 3300 cm⁻¹.
- Two distinct C=O stretching bands are expected: one for the conjugated ketone of the xanthone core at a lower frequency (~1650 cm⁻¹) and one for the carboxylic acid at a higher frequency (~1710 cm⁻¹).
- The aromatic C=C stretching vibrations will appear as a series of sharp bands in the 1450-1600 cm⁻¹ region.
- A strong band corresponding to the aryl ether C-O stretch will be present around 1200-1250 cm⁻¹.

Experimental Protocol for IR Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid sample directly onto the ATR crystal.

- Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Record a background spectrum of the empty ATR accessory.
 - Record the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Predicted Mass Spectrum Data

The mass spectrum will provide information about the molecular weight and fragmentation pattern of the molecule.

Ion	Predicted m/z	Interpretation
$[M]^{+\cdot}$ or $[M+H]^+$	268.07 (Exact Mass)	Molecular Ion or Protonated Molecule
$[M-CH(CH_3)COOH]^+$	195	Loss of the propionic acid side chain
$[M-COOH]^+$	223	Loss of the carboxyl group

Interpretation of the Predicted Mass Spectrum

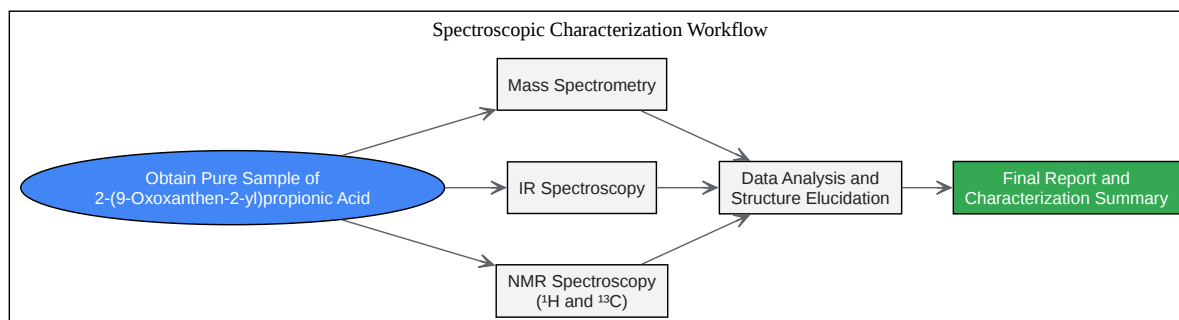
- The molecular ion peak ($[M]^{+\cdot}$ in EI or $[M+H]^+$ in ESI) should be observed at an m/z corresponding to the molecular weight of the compound (268.27). High-resolution mass spectrometry would provide the exact mass (268.0681 for $C_{16}H_{12}O_4$), confirming the elemental composition.

- A common fragmentation pathway would be the cleavage of the bond between the aromatic ring and the propionic acid side chain, leading to a fragment at m/z 195.
- Another likely fragmentation is the loss of the carboxyl group, resulting in a fragment at m/z 223.

Experimental Protocol for Mass Spectrometry (Electrospray Ionization - ESI)

- Sample Preparation:
 - Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Data Acquisition:
 - Infuse the sample solution into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Acquire the mass spectrum in either positive or negative ion mode. For a carboxylic acid, negative ion mode ($[\text{M}-\text{H}]^-$) is often very sensitive.
- Data Processing:
 - The software will display the mass spectrum, plotting relative intensity versus m/z .

Workflow for Spectroscopic Analysis



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Caption: A typical workflow for the spectroscopic characterization of an organic compound.

Conclusion

This technical guide has provided a detailed, albeit predictive, overview of the spectroscopic data for **2-(9-Oxoxanthene-2-yl)propionic acid**. The predicted ^1H NMR, ^{13}C NMR, IR, and Mass Spectra have been presented and interpreted in the context of the molecule's structure. Furthermore, standard, reliable protocols for acquiring this data have been outlined to assist researchers in their experimental work. While this guide offers a solid foundation for the spectroscopic characterization of this compound, it is imperative that these predictions are validated against experimentally obtained data. The information contained herein should empower researchers to confidently acquire, interpret, and report the spectroscopic properties of **2-(9-Oxoxanthene-2-yl)propionic acid**, thereby ensuring the integrity and reproducibility of their scientific endeavors.

References

- Nakanishi, M., et al. (1973). PHARMACOLOGICAL PROPERTIES OF 2-(9-OXO-XANTHEN-2-YL)PROPIONIC ACID(Y-5554). The Japanese Journal of Pharmacology, 23, 113.

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Sources

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